

Application Notes and Protocols for Oral Gavage of ErSO in Mice

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Compound of Interest

Compound Name: ErSO

Cat. No.: B10828053

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Introduction

ErSO is a novel small molecule activator of the unfolded protein response (UPR) that has demonstrated significant preclinical efficacy in eradicating estrogen receptor-alpha (ER α)-positive breast cancer tumors in mouse models.[1][2][3] This compound offers a promising new therapeutic avenue by selectively inducing necrosis in cancer cells that express ER α , including those with mutations that confer resistance to standard endocrine therapies.[1][3] **ErSO** has been shown to be effective when administered orally, leading to complete tumor regression in various xenograft models.[1] These application notes provide a detailed protocol for the oral gavage of **ErSO** in mice, compiled from published preclinical studies, to guide researchers in the successful in vivo evaluation of this compound.

Quantitative Data Summary

The following table summarizes the key quantitative data from preclinical studies of **ErSO** in mice.

Parameter	Value	Mouse Model	Tumor Type	Citation
Effective Oral Dose	40 mg/kg	Athymic Nude Mice	Orthotopic MCF-7 xenograft	[1]
Dosing Frequency	Once daily or once weekly	Athymic Nude Mice	Orthotopic MCF-7 xenograft	[1]
Maximum Tolerated Dose (MTD)	At least 150 mg/kg (single oral dose)	Mice	Not specified	[1]
Tumor Regression	>99% reduction in 21 days	Athymic Nude Mice	Orthotopic MCF-7 xenograft	[1]
Time to Undetectable Tumors	Within 7-14 days	Athymic Nude Mice	TYS-luciferase expressing breast tumors	[1][4]
Efficacy against Metastases	Regression of lung, bone, liver, and brain metastases	Mouse models	Human breast cancer cell line xenografts	[1]
In Vitro IC50	11-43 nM	ER α -positive breast cancer cell lines	Not applicable	[3]

Experimental Protocols

Protocol 1: Preparation of ErSO for Oral Gavage

This protocol describes the preparation of an **ErSO** solution suitable for oral administration to mice. The specific vehicle for **ErSO** is not consistently detailed in the public literature; therefore, a common and generally safe vehicle for oral gavage is proposed. Researchers should perform small-scale pilot studies to ensure the compatibility and stability of **ErSO** in the chosen vehicle.

Materials:

- **ErSO** compound

- Vehicle (e.g., corn oil, 0.5% carboxymethyl cellulose, or a solution of sweetened condensed milk)[5][6]
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)
- Analytical balance

Procedure:

- Calculate the required amount of **ErSO**: Based on the desired dose (e.g., 40 mg/kg) and the body weight of the mice, calculate the total mass of **ErSO** needed.
- Weigh the **ErSO**: Accurately weigh the calculated amount of **ErSO** using an analytical balance.
- Prepare the vehicle: Prepare the chosen vehicle under sterile conditions.
- Dissolve/Suspend **ErSO**:
 - Add the weighed **ErSO** to a sterile microcentrifuge tube.
 - Add the appropriate volume of the vehicle to achieve the final desired concentration.
 - Vortex the mixture vigorously for 1-2 minutes to aid in dissolution or create a uniform suspension.
 - If **ErSO** does not readily dissolve, sonicate the mixture for 5-10 minutes.
- Ensure Homogeneity: Visually inspect the solution/suspension to ensure it is homogeneous before each administration. If it is a suspension, vortex immediately before drawing each dose.
- Storage: Store the prepared formulation according to the manufacturer's recommendations for **ErSO** stability. If no information is available, prepare the formulation fresh daily.

Protocol 2: Oral Gavage Procedure in Mice

This protocol outlines the standard procedure for administering **ErSO** via oral gavage to mice. It is crucial that this procedure is performed by trained **personnel** to minimize stress and potential injury to the animals.^{[7][8][9]}

Materials:

- Prepared **ErSO** formulation
- Appropriately sized gavage needle (e.g., 20-22 gauge, 1-1.5 inches long with a ball tip for adult mice)^{[7][9]}
- 1 ml syringe
- Animal scale
- **Personal** Protective Equipment (PPE): gloves, lab coat, eye protection

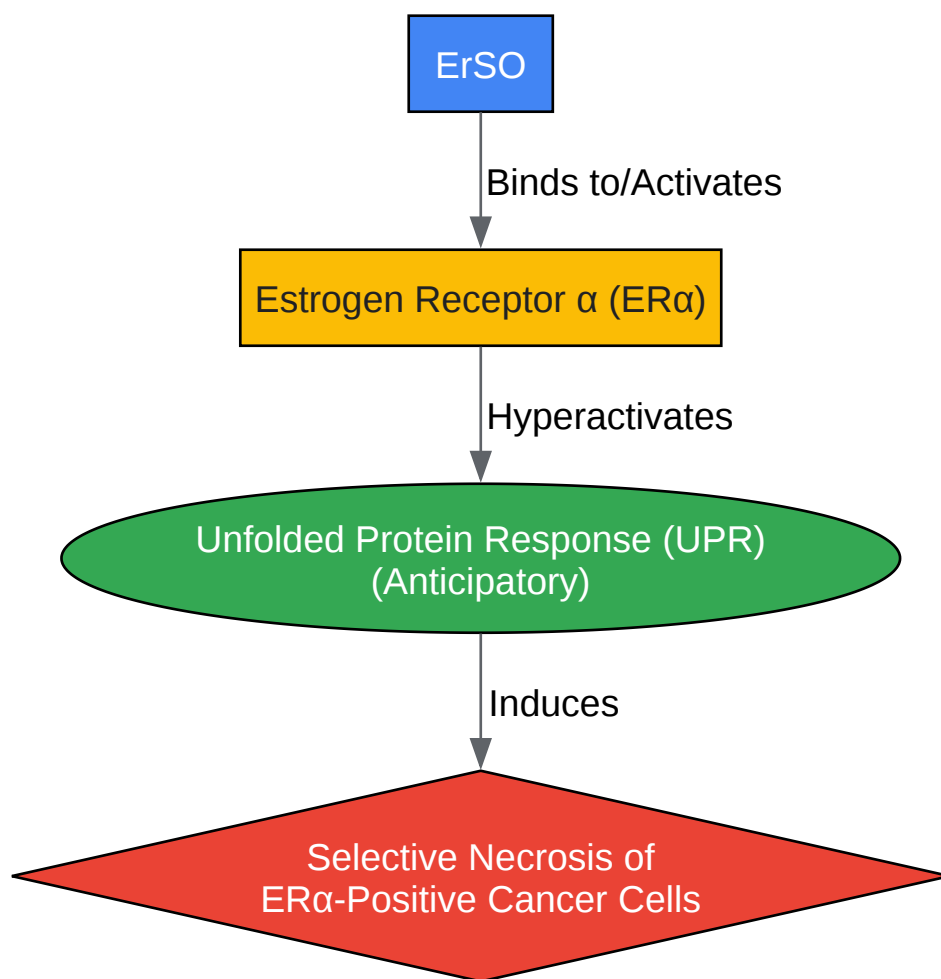
Procedure:

- Weigh the mouse: Accurately weigh the mouse to determine the correct volume of **ErSO** formulation to administer. The maximum recommended volume for oral gavage in mice is 10 ml/kg.^{[7][9]}
- Prepare the dose: Draw the calculated volume of the **ErSO** formulation into the syringe fitted with the gavage needle.
- Restrain the mouse:
 - Firmly grasp the mouse by the scruff of the neck to immobilize its head.
 - Position the mouse vertically, allowing its body to be supported. This helps to straighten the esophagus.^[8]
- Insert the gavage needle:

- Gently insert the gavage needle into the diastema (the gap between the incisors and molars) and advance it along the roof of the mouth.[7]
- The needle should pass smoothly down the esophagus. Do not force the needle. If resistance is met, withdraw and re-insert.[9]
- Administer the dose: Once the needle is correctly positioned in the esophagus (pre-measured to the approximate length of the stomach), slowly depress the syringe plunger to deliver the **ErSO** formulation.
- Withdraw the needle: After administration, gently and slowly withdraw the gavage needle.
- Monitor the mouse: Return the mouse to its cage and monitor it for any signs of distress, such as difficulty breathing, for a few minutes after the procedure.[7]

Signaling Pathway and Experimental Workflow Diagrams

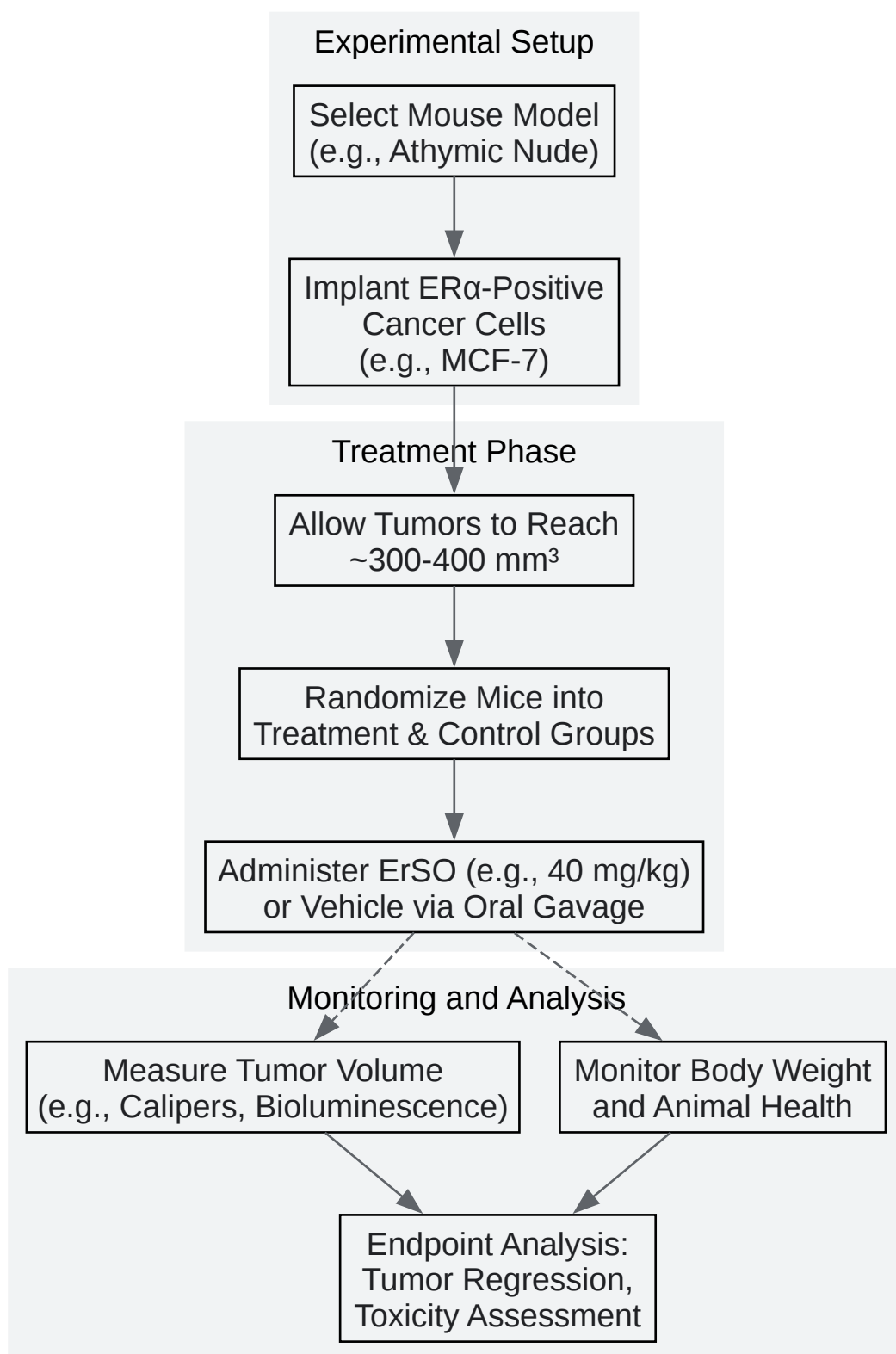
ErSO Signaling Pathway



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Caption: **ErSO**'s mechanism of action in ERα-positive cancer cells.

Experimental Workflow for In Vivo Efficacy Study



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Caption: Workflow for an in vivo efficacy study of **ErSO** in mice.

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